

Safeguarding Your Laboratory: Proper Disposal Procedures for CRANAD-28

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Compound of Interest

Compound Name: CRANAD-28

Cat. No.: B15599332

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For researchers, scientists, and drug development professionals utilizing the fluorescent probe **CRANAD-28**, ensuring its proper disposal is a critical component of laboratory safety and environmental responsibility. While specific disposal instructions from a manufacturer's Safety Data Sheet (SDS) are not readily available in public domains, the precautionary principle dictates that this compound should be treated as a hazardous chemical waste. This guide provides essential, step-by-step information for the safe handling and disposal of **CRANAD-28**, grounded in established laboratory safety protocols.

Key Data and Safety Profile of CRANAD-28

The following table summarizes the known physicochemical properties and safety information for **CRANAD-28**. Due to the limited publicly available hazard data, it is imperative to handle this compound with a high degree of caution.

Property	Value	Safety Precaution/Note
Chemical Name	1,7-Bis(5-methyl-1-phenyl-1H-pyrazol-4-yl)hepta-1,6-diene-3,5-dione-difluoroboron	
CAS Number	1623747-97-6	For research use only. Not for human or veterinary use.
Appearance	Solid (Orange to red)[1]	Avoid dust formation.[2]
Molecular Formula	C27H23BF2N4O2	
Molecular Weight	484.3 g/mol [1][3]	
Solubility	5 mg/mL in DMSO (with ultrasonic and warming)[1]	Use freshly opened DMSO as it is hygroscopic.[1]
Storage	Powder: -20°C for 3 years; In solvent: -80°C for 6 months[1]	Store in a dry, cool, and well-ventilated place.[2]
Toxicity	Low toxicity has been noted in the context of in vivo imaging. [4][5]	Should be considered hazardous until comprehensive data is available.[6]
Personal Protective Equipment (PPE)	Safety goggles with side-shields, protective gloves, impervious clothing, suitable respirator.[2]	Handle in accordance with good industrial hygiene and safety practices.[2]

Experimental Protocol: Disposal of Solid CRANAD-28 Waste

This protocol outlines the detailed methodology for the safe disposal of solid **CRANAD-28** waste, including unused product and contaminated materials.

Materials:

- Personal Protective Equipment (PPE): lab coat, safety goggles, chemical-resistant gloves.

- Hazardous waste container (sealable, clearly labeled).
- Hazardous waste labels.
- Chemical fume hood.

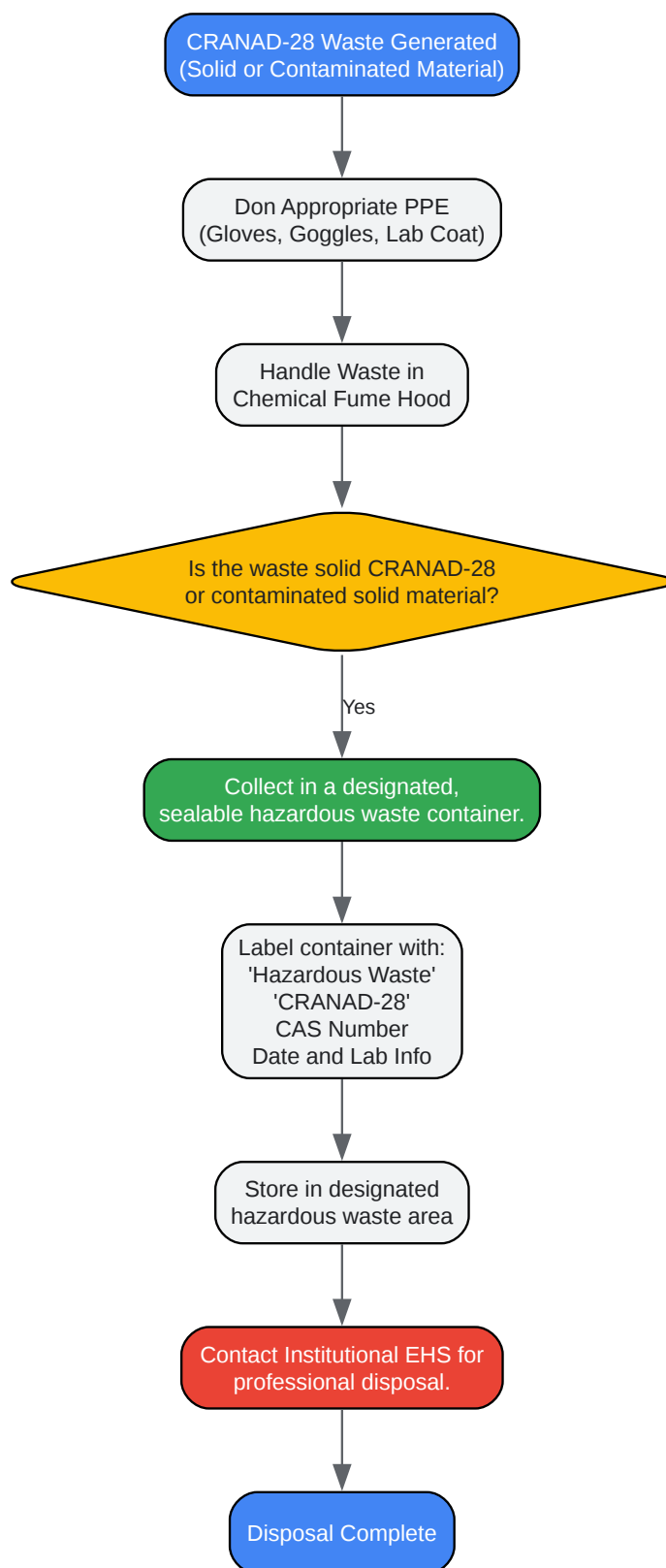
Procedure:

- Preparation: Before handling any waste, ensure you are wearing the appropriate PPE. All handling of solid **CRANAD-28** should be conducted in a chemical fume hood to avoid inhalation of any dust particles.
- Containerization:
 - Place all solid **CRANAD-28** waste, including any unused powder and items contaminated with the compound (e.g., weigh boats, contaminated paper towels), into a designated hazardous waste container.
 - The container must be made of a material compatible with the chemical and must have a secure, sealable lid.
- Labeling:
 - Clearly label the hazardous waste container with the words "Hazardous Waste."
 - The label must include the full chemical name: "**CRANAD-28** (1,7-Bis(5-methyl-1-phenyl-1H-pyrazol-4-yl)hepta-1,6-diene-3,5-dione-difluoroboron)" and the CAS number "1623747-97-6."
 - Indicate the approximate amount of waste in the container.
 - Include the date of waste generation and the name of the principal investigator or laboratory.
- Storage:
 - Store the sealed and labeled hazardous waste container in a designated, secure area for chemical waste, away from incompatible materials.

- Consult your institution's Environmental Health and Safety (EHS) guidelines for specific storage requirements.
- Disposal:
 - Arrange for the pickup and disposal of the hazardous waste through your institution's EHS department or a licensed professional waste disposal service.
 - Do not dispose of **CRANAD-28** in the regular trash or down the drain. Prevent any release into the environment.^[2]

Disposal Workflow for CRANAD-28

The following diagram illustrates the decision-making process and logical steps for the proper disposal of **CRANAD-28**.



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CRANAD-28 Disposal Workflow

By adhering to these procedures, researchers can ensure the safe and compliant disposal of **CRANAD-28**, fostering a secure laboratory environment and upholding their commitment to environmental stewardship. Always consult your institution's specific Environmental Health and Safety (EHS) guidelines for chemical waste disposal.

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